

Menthyl Anthranilate: A Technical Guide to its Environmental Fate and Ecotoxicity

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Compound of Interest

Compound Name: *Menthyl anthranilate*

Cat. No.: *B129310*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This technical guide synthesizes the currently available information on the environmental fate and ecotoxicity of **Menthyl anthranilate** (also known as Meradimate). A significant data gap exists in the public domain regarding specific experimental endpoints for this compound. Where direct data is unavailable, this guide provides context based on related chemical classes and regulatory status to infer potential environmental risks.

Introduction

Menthyl anthranilate, a UV filter used in sunscreen products, is an organic compound that absorbs UVA radiation. Its presence in personal care products raises questions about its environmental fate and potential ecological impact upon release into aquatic and terrestrial ecosystems. This guide provides a comprehensive overview of the known environmental properties and toxicological data for **Menthyl anthranilate**, highlighting the current state of knowledge and identifying critical data deficiencies.

Physicochemical Properties

Understanding the basic physicochemical properties of a substance is fundamental to predicting its environmental behavior.

Property	Value	Reference
Synonyms	Meradimate, p-Menth-3-yl anthranilate	
Molecular Formula	C ₁₇ H ₂₅ NO ₂	
Molecular Weight	275.39 g/mol	
Log Kow (Octanol-Water Partition Coefficient)	Data not available	
Water Solubility	Data not available	
Vapor Pressure	Data not available	

Note: The lack of publicly available, experimentally determined values for key properties like Log Kow and water solubility significantly hinders predictive modeling of **Menthyl anthranilate**'s environmental distribution.

Environmental Fate

The environmental fate of a chemical describes its transport and transformation in the environment. Key aspects include persistence (biodegradation and photodegradation), bioaccumulation, and mobility in soil and water.

Biodegradation

There is a notable lack of specific experimental data on the biodegradation of **Menthyl anthranilate**. However, some sources suggest a potential for low biodegradation rates in laboratory settings.[1] As an organic UV filter, its persistence in the environment is a concern. Many organic UV filters are known to be persistent and can bioaccumulate.[2]

Comparative Analysis: Other organic UV filters, such as oxybenzone and octinoxate, have demonstrated high persistence and bioaccumulative potential.[2] Microbial degradation is a key process for the breakdown of some sunscreen agents, often involving enzymatic pathways like oxidation and hydroxylation.[2] Without specific studies on **Menthyl anthranilate**, its susceptibility to these microbial degradation pathways remains unknown.

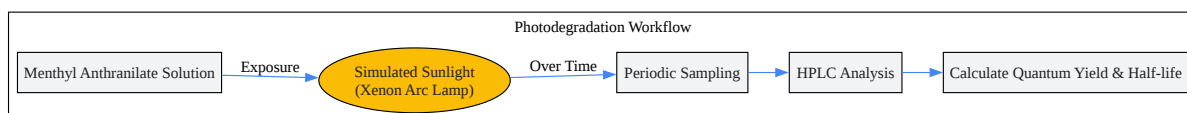
Photodegradation

As a UV filter, **Menthyl anthranilate** is designed to interact with UV radiation. This interaction can lead to its degradation in the environment, a process known as photodegradation. Some studies suggest that **Menthyl anthranilate** may produce reactive oxygen species (ROS) when exposed to sunlight, which indicates a potential for phototoxicity. The formation of photodegradation products is a concern as these transformation products could be more toxic than the parent compound.[3]

Experimental Protocol: Photodegradation Study (General)

A typical photodegradation study would follow OECD Test Guideline 316 ("Phototransformation of Chemicals in Water – Direct Photolysis").

- Objective: To determine the rate of direct phototransformation of a chemical in water by sunlight.
- Methodology:
 - A solution of the test substance in pure water is irradiated with a light source that simulates natural sunlight.
 - The concentration of the test substance is monitored over time using a suitable analytical method (e.g., HPLC).
 - The quantum yield of the photoreaction is determined, which is the fraction of absorbed photons that result in a chemical transformation.
 - This quantum yield is then used to estimate the environmental half-life of the substance under various sunlight conditions.



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Caption: General workflow for a direct photodegradation study.

Bioaccumulation

There is no specific experimental data available for the bioaccumulation of **Menthyl anthranilate** in organisms. Bioaccumulation potential is often estimated using the octanol-water partition coefficient (Log Kow). As this value is not readily available for **Menthyl anthranilate**, a definitive assessment of its bioaccumulation potential cannot be made. However, many organic UV filters are lipophilic and have been shown to bioaccumulate in aquatic organisms.[4]

Comparative Analysis: For other UV filters, bioaccumulation factors (BCF) have been determined. For instance, some benzophenone derivatives have been found to accumulate in fish and other marine life. The lack of data for **Menthyl anthranilate** is a significant knowledge gap in its environmental risk assessment.

Soil Mobility

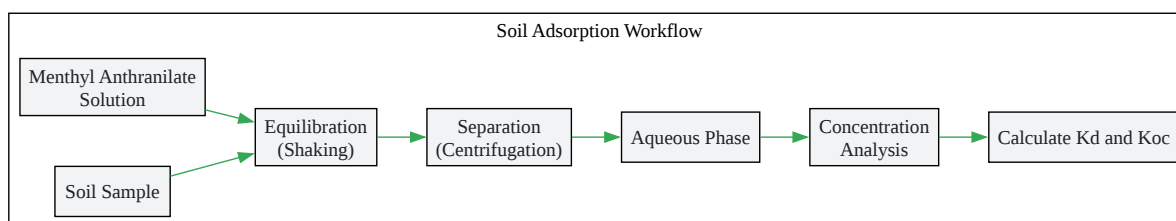
No experimental data on the soil mobility of **Menthyl anthranilate**, such as the soil organic carbon-water partitioning coefficient (Koc), have been found. The mobility of organic compounds in soil is influenced by their affinity for soil organic matter and clay particles. Without a Koc value, it is difficult to predict whether **Menthyl anthranilate** is likely to be mobile in soil and potentially leach into groundwater or be transported via runoff to surface waters.

Experimental Protocol: Soil Adsorption/Desorption Study (General)

The soil adsorption/desorption behavior of a chemical is typically determined following OECD Test Guideline 106 ("Adsorption - Desorption Using a Batch Equilibrium Method").

- Objective: To determine the adsorption of a chemical to different types of soil.
- Methodology:
 - A solution of the test substance is equilibrated with a known amount of soil.
 - After equilibration, the soil and solution are separated by centrifugation.

- The concentration of the test substance remaining in the solution is measured.
- The amount of substance adsorbed to the soil is calculated by difference.
- The adsorption coefficient (K_d) is calculated, and from this, the K_{oc} value can be derived by normalizing to the organic carbon content of the soil.



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Caption: General workflow for a soil adsorption/desorption study.

Ecotoxicity

Ecotoxicity data is crucial for understanding the potential adverse effects of a chemical on ecosystems. For **Menthyl anthranilate**, there is a significant lack of empirical ecotoxicity data for a wide range of organisms.

Aquatic Ecotoxicity

Quantitative Structure-Activity Relationship (QSAR) models have been used to predict the acute aquatic toxicity of several UV filters. These predictions suggest that **Menthyl anthranilate** could be among the more toxic UV filters for which experimental data are currently lacking.^[5] However, without experimental validation, these predictions should be interpreted with caution.

Table of Predicted Aquatic Ecotoxicity (QSAR)

Organism	Endpoint	Predicted Value (µg/L)	Reference
Fish	96h LC50	Data not available	
Daphnia	48h EC50	Data not available	
Algae	72h EC50	Data not available	

Note: The table is presented to highlight the data gap. No specific predicted values were found in the search results.

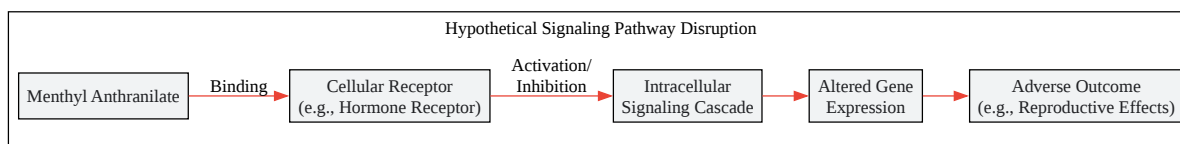
Comparative Analysis: For other organic UV filters, a range of acute and chronic toxicity values are available. For example, oxybenzone has been shown to have adverse effects on corals and other marine organisms at environmentally relevant concentrations. The potential for **Menthyl anthranilate** to cause similar effects cannot be ruled out without specific testing.

Terrestrial Ecotoxicity

No information on the toxicity of **Menthyl anthranilate** to terrestrial organisms such as earthworms, soil microorganisms, or plants has been found.

Signaling Pathways and Mechanism of Action

There is currently no information available regarding the specific signaling pathways that may be affected by **Menthyl anthranilate** in non-target organisms. As some other organic UV filters have been shown to be endocrine disruptors, this is an area that warrants investigation for **Menthyl anthranilate**.^[6] For example, some UV filters have been shown to interfere with the WNT signaling pathway, which is crucial for neurodevelopment.^[7]



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Caption: A generalized diagram of potential endocrine disruption.

Regulatory Status and Data Gaps

Menthyl anthranilate is listed by the U.S. Food and Drug Administration (FDA) as a Category III sunscreen active ingredient, which means that there is insufficient data to classify it as safe and effective.[8] This regulatory status underscores the significant data gaps that exist for this compound.

Key Data Gaps:

- Environmental Fate:
 - Experimentally determined Log Kow and water solubility.
 - Biodegradation studies in relevant environmental matrices (water, sediment, soil).
 - Photodegradation studies identifying transformation products and their toxicity.
 - Bioaccumulation studies (BCF) in aquatic organisms.
 - Soil adsorption/desorption studies (Koc).
- Ecotoxicity:
 - Acute and chronic toxicity data for a range of aquatic organisms (fish, invertebrates, algae).
 - Toxicity data for terrestrial organisms.
- Mechanism of Action:
 - Studies to investigate the potential for endocrine disruption and effects on specific signaling pathways.

Conclusion

The available information on the environmental fate and ecotoxicity of **Menthyl anthranilate** is exceedingly limited. While its use as a UV filter suggests a potential for photodegradation, it also raises concerns about the formation of potentially harmful byproducts. The lack of empirical data on its persistence, bioaccumulation, and toxicity makes a comprehensive environmental risk assessment impossible at this time. Given the widespread use of sunscreen products and the potential for their ingredients to enter the environment, there is a critical need for further research to fill the existing data gaps for **Menthyl anthranilate**. Researchers, scientists, and drug development professionals should prioritize the generation of robust experimental data to ensure a thorough understanding of the environmental risks associated with this compound.

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